

Application Notes and Protocols for Extractive Desulfurization of Fuels using [Bdmim][BF₄]

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Compound of Interest

Compound Name: *1-Butyl-2,3-dimethylimidazolium
tetrafluoroborate*

CAS No.: *402846-78-0*

Cat. No.: *B1270760*

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This document provides detailed application notes and experimental protocols for the use of the ionic liquid 1-butyl-3-methylimidazolium tetrafluoroborate, [Bdmim][BF₄], in the extractive desulfurization (EDS) of liquid fuels. This technology presents a promising alternative to traditional hydrodesulfurization (HDS) processes, particularly for the removal of refractory sulfur compounds under mild operating conditions.

Introduction

Extractive desulfurization with ionic liquids (ILs) is an emerging technology aimed at reducing the sulfur content in fuels to meet stringent environmental regulations. [Bdmim][BF₄] is a widely studied imidazolium-based ionic liquid that has demonstrated significant efficacy in selectively extracting aromatic sulfur compounds, such as dibenzothiophene (DBT), benzothiophene (BT), and their derivatives, from fuel matrices. The primary mechanism of extraction involves π - π interactions between the imidazolium ring of the ionic liquid and the aromatic rings of the sulfur compounds.^[1] This document outlines the synthesis of [Bdmim][BF₄], the protocol for

extractive desulfurization, methods for regeneration and reuse of the ionic liquid, and a summary of its performance under various experimental conditions.

Data Presentation: Performance of [Bdmim][BF₄] in Extractive Desulfurization

The efficiency of extractive desulfurization using [Bdmim][BF₄] is influenced by several key parameters, including the ionic liquid to fuel ratio, temperature, and extraction time. The following tables summarize the quantitative data from various studies on the desulfurization of model fuels (typically dibenzothiophene in a non-sulfur solvent like n-dodecane) and commercial fuels.

Table 1: Effect of Mass Ratio of Model Fuel to [Bdmim][BF₄] on Desulfurization Efficiency

Mass Ratio (Fuel: [Bdmim][BF ₄])	Initial Sulfur (ppm)	Final Sulfur (ppm)	Sulfur Removal (%)	Temperature (°C)	Time (min)	Reference
5:1	500	230.65	53.9	30	30	[1]
3:1	500	169.55	66.0	30	30	[1]
1:1	500	134.9	73.0	30	30	[1]
5:1	500	254.64	49.0	35	30	[1]
3:1	500	194.8	61.0	35	30	[1]
1:1	500	122	75.6	35	30	[1]

Table 2: Effect of Extraction Time on Desulfurization Efficiency of Model Fuel

Time (min)	Mass Ratio (Fuel: [Bdmim] [BF4])	Initial Sulfur (ppm)	Final Sulfur (ppm)	Sulfur Removal (%)	Temperature (°C)	Reference
5	1:1	500	-	~60	30	[1]
10	1:1	500	-	~65	30	[1]
20	5:1	500	238.72	52.2	30	[1]
20	3:1	500	193.85	61.2	30	[1]
20	1:1	500	154.20	69.1	30	[1]
30	5:1	500	230.65	53.9	30	[1]
30	3:1	500	169.55	66.0	30	[1]
30	1:1	500	134.9	73.0	30	[1]

Table 3: Effect of Temperature on Desulfurization Efficiency of Model Fuel

Temperature (°C)	Mass Ratio (Fuel: [Bdmim] [BF4])	Initial Sulfur (ppm)	Final Sulfur (ppm)	Sulfur Removal (%)	Time (min)	Reference
20	1:1	500	-	~70	30	[1]
30	1:1	500	134.9	73.0	30	[1]
35	1:1	500	122	75.6	30	[1]
45	1:1	500	-	~72	30	[1]
55	1:1	500	-	~68	30	[1]

Table 4: Recyclability of [Bdmim][BF4] without Regeneration on Model Fuel

Cycle Number	Mass Ratio (Fuel:[Bdmim] [BF4])	Initial Sulfur Removal (%)	Sulfur Removal with Spent IL (%)	Reference
1	5:1	53.9	30.0	[1]
1	3:1	66.0	31.2	[1]
1	1:1	73.0	38.8	[1]
2-4	1:1	-	Activity showed a gradual decrease	[1]

Table 5: Extractive Desulfurization of Commercial Gasoline

Mass Ratio (Gasoline: [Bdmim][BF4])	Temperature (°C)	Number of Stages	Maximum Sulfur Removal (%)	Reference
3:1	25	1	-	[2]
1:1	25	1	-	[2]
3:1	35	1	-	[2]
1:1	35	1	-	[2]
3:1	25	3	-	[2]
1:1	25	3	-	[2]
3:1	35	3	-	[2]
1:1	35	3	40.0	[2]

Experimental Protocols

Synthesis of 1-Butyl-3-methylimidazolium Tetrafluoroborate ([Bdmim][BF4])

This protocol is based on a two-step synthesis involving the formation of 1-butyl-3-methylimidazolium bromide ([Bdmim]Br) followed by an anion exchange reaction.

Materials:

- 1-methylimidazole
- 1-bromobutane
- Ethyl acetate
- Sodium tetrafluoroborate (NaBF₄)
- Acetone
- Dichloromethane (CH₂Cl₂)

Procedure:

Step 1: Synthesis of 1-Butyl-3-methylimidazolium Bromide ([Bdmim]Br)

- In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, mix 1-methylimidazole and 1-bromobutane in a 1:1.2 molar ratio.
- Heat the mixture at 70°C with continuous stirring for 24-48 hours. The reaction will result in the formation of a viscous, pale-yellow liquid, which is the [Bdmim]Br.
- After cooling to room temperature, a biphasic mixture may be observed. The upper layer contains unreacted starting materials.
- Wash the product by adding ethyl acetate, stirring vigorously, and then decanting the ethyl acetate layer. Repeat this washing step three times to remove any unreacted reagents.
- Remove the residual ethyl acetate by heating the product at 70°C under vacuum.

Step 2: Anion Exchange to form [Bdmim][BF₄]

- In a flask, dissolve the synthesized [Bdmim]Br and a stoichiometric amount of sodium tetrafluoroborate (NaBF₄) in acetone.
- Stir the mixture vigorously at 40°C for 10 hours.^[1] A white precipitate of sodium bromide (NaBr) will form.
- Filter the reaction mixture to remove the NaBr precipitate.
- Remove the acetone from the filtrate by vacuum distillation.
- To the residue, add dichloromethane to precipitate any remaining salts.
- Filter the solution again and then remove the dichloromethane from the filtrate under vacuum.
- Dry the final product, a colorless to pale-yellow viscous liquid, in a vacuum oven at 80°C for at least 2 hours to remove any trace solvent.^[1]

Extractive Desulfurization of Fuel

This protocol describes a single-stage batch extraction process. For deeper desulfurization, multi-stage extractions can be performed by treating the raffinate phase with fresh [Bdmim][BF₄] in subsequent steps.^[3]

Materials:

- Sulfur-containing fuel (e.g., diesel, gasoline, or a model fuel)
- Synthesized [Bdmim][BF₄]
- Separatory funnel or centrifuge tubes
- Magnetic stirrer and hotplate or a shaker
- Analytical instrument for sulfur quantification (e.g., GC-SCD, XRF, or UV-Vis spectrophotometer)

Procedure:

- Prepare a model fuel by dissolving a known amount of a sulfur compound (e.g., dibenzothiophene) in a sulfur-free solvent (e.g., n-dodecane) to a desired concentration (e.g., 500 ppm). For real fuels, use them as received.
- In a sealed vessel, add a specific mass ratio of the fuel to [Bdmim][BF₄] (e.g., 1:1, 3:1, or 5:1).
- Place the vessel on a magnetic stirrer/hotplate or in a shaker and agitate the mixture vigorously at a controlled temperature (e.g., 30-40°C) for a specific duration (e.g., 30 minutes).^[1]
- After mixing, transfer the mixture to a separatory funnel and allow the phases to separate. The upper phase is the desulfurized fuel (raffinate), and the lower phase is the sulfur-rich [Bdmim][BF₄] (extract). Alternatively, centrifugation can be used to accelerate phase separation.
- Carefully collect the upper fuel phase for sulfur analysis.
- Analyze the sulfur content of the treated fuel using a suitable analytical method (see Section 3.4).
- Calculate the desulfurization efficiency using the following formula: Sulfur Removal (%) = $\frac{[\text{Initial Sulfur Content} - \text{Final Sulfur Content}]}{\text{Initial Sulfur Content}} \times 100$

Regeneration of Spent [Bdmim][BF₄]

The high cost of ionic liquids necessitates their regeneration and reuse. A common method for regenerating [Bdmim][BF₄] after desulfurization is through solvent washing to remove the extracted sulfur compounds.

Materials:

- Spent (sulfur-rich) [Bdmim][BF₄]
- Regenerating solvent (e.g., water or diethyl ether)^[2]
- Separatory funnel or centrifuge tubes

- Rotary evaporator or vacuum oven

Procedure:

- Take the spent [Bdmim][BF₄] phase from the desulfurization step.
- Add a volume of the regenerating solvent (e.g., water or diethyl ether) to the spent ionic liquid. The volume ratio can be optimized, but a 1:1 v/v ratio is a good starting point.
- Mix the two phases vigorously for a period (e.g., 15-30 minutes) to allow the sulfur compounds to partition into the regenerating solvent.
- Separate the ionic liquid phase from the solvent phase using a separatory funnel or centrifugation.
- Repeat the washing step with fresh solvent for a total of 2-3 cycles to ensure maximum removal of the sulfur compounds.
- After the final wash, remove any residual solvent from the regenerated [Bdmim][BF₄] using a rotary evaporator or by drying in a vacuum oven.
- The regenerated [Bdmim][BF₄] can now be reused for subsequent desulfurization cycles.

Analytical Methods for Sulfur Quantification

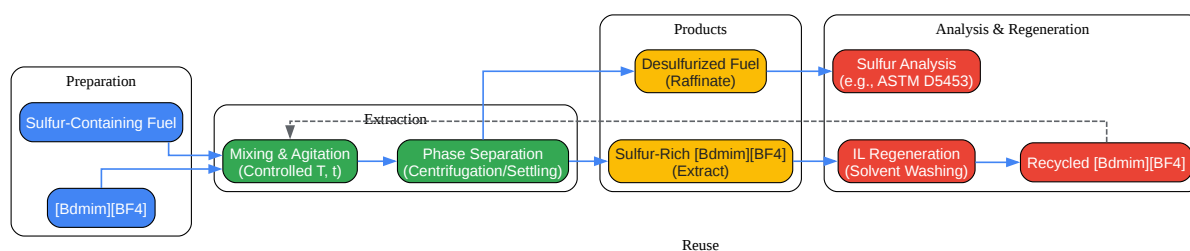
Accurate determination of the sulfur content in the fuel before and after extraction is crucial for evaluating the desulfurization efficiency. Standardized methods are recommended for reliable results.

- ASTM D5453 (Ultraviolet Fluorescence): This is a standard method for determining the total sulfur content in liquid hydrocarbons.^{[4][5]} The sample is combusted at a high temperature, converting sulfur compounds to sulfur dioxide (SO₂). The SO₂ is then detected by its fluorescence when exposed to UV light.^[4]
- ASTM D4294 (Energy Dispersive X-ray Fluorescence - EDXRF): This is a rapid and non-destructive method for determining the total sulfur in petroleum products.^[6] The sample is irradiated with X-rays, causing the sulfur atoms to emit characteristic secondary X-rays, the intensity of which is proportional to the sulfur concentration.

- Gas Chromatography with a Sulfur-Selective Detector (GC-SCD or GC-FPD): For the quantification of specific sulfur compounds like thiophene and dibenzothiophene, gas chromatography is the preferred method. A sulfur chemiluminescence detector (SCD) or a flame photometric detector (FPD) provides high sensitivity and selectivity for sulfur-containing molecules.[7]

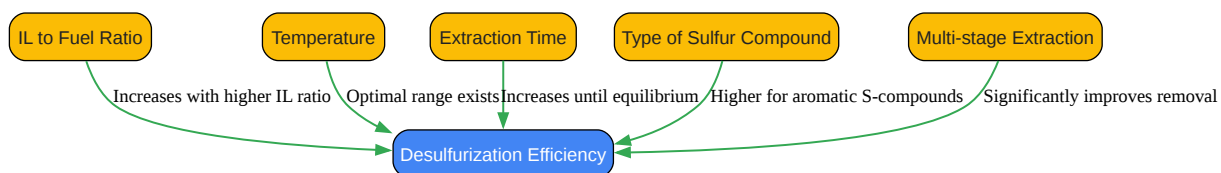
Visualizations

The following diagrams illustrate the key processes and relationships in extractive desulfurization using [Bdmim][BF₄].



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Caption: Experimental workflow for extractive desulfurization.



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Caption: Factors influencing desulfurization efficiency.

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References

- 1. Synthesis, characterization and application of 1-butyl-3-methylimidazolium tetrafluoroborate for extractive desulfurization of liquid fuel - Arabian Journal of Chemistry [arabjchem.org]
- 2. Extraction of Sulfur from Commercial Gasoline Using 1-Butyl-3-Methylimidazolium Tetrafluoroborate [BMIM] [BF₄] as the Extraction Solvent | Scientific.Net [scientific.net]
- 3. imanagerpublications.com [imanagerpublications.com]
- 4. ASTM D5453 - Analytik Jena [analytik-jena.com]
- 5. ASTM D5453 Sulfur Test Procedure | Ayalytical [ayalytical.com]
- 6. ASTM D4294 - Sulfur in Petroleum Products | Malvern Panalytical [malvernpanalytical.com]
- 7. shimadzu.com [shimadzu.com]
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